

Trimethylsulfonium iodide safety data sheet and handling precautions

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Compound of Interest

Compound Name: Trimethylsulfonium iodide

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An In-depth Technical Guide to the Safe Handling of Trimethylsulfonium Iodide

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data and handling precautions for **trimethylsulfonium iodide** (CAS No. 2181-42-2), a versatile reagent used in organic synthesis. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of its properties and associated hazards.

Chemical Identification and Properties

Trimethylsulfonium iodide is a sulfoxonium salt utilized in various chemical transformations.

[1] Accurate identification and knowledge of its physical and chemical properties are the first steps in safe handling.

Property	Data	Reference
CAS Number	2181-42-2	[2][3][4][5][6][7][8]
Molecular Formula	C3H9IS	[6][7][8][9]
Molecular Weight	204.07 g/mol	[7][9]
Appearance	White to off-white or pale yellow crystalline solid/powder	[1][7][9]
Melting Point	215-220 °C	[1][7]
Solubility	Soluble in water, alcohol, tetrahydrofuran, dimethyl sulfoxide.	[1]

Hazard Identification and Classification

Trimethylsulfonium iodide is classified as a hazardous substance. Understanding its specific hazards is crucial for risk assessment and the implementation of appropriate safety measures.

Hazard Classification	Code	Description
Skin Irritation	H315	Causes skin irritation.[3][4][5] [6][9][10]
Serious Eye Irritation	H319	Causes serious eye irritation. [3][4][5][6][9][10]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation.[3][4][5][10]

GHS Pictogram:

 alt text

Signal Word: Warning[4][5][6][9][10]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4][5][10]
- P264: Wash skin thoroughly after handling.[3][6]
- P271: Use only outdoors or in a well-ventilated area.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][6]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3][6]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5][6][10]
- P405: Store locked up.[2][5][11]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Toxicological Information

The toxicological properties of **trimethylsulfonium iodide** have not been thoroughly investigated.[10][12] The available data is limited and summarized below. Researchers should handle this substance with the assumption that it may have other unknown harmful effects.

Test	Species	Route	Value
LD50 (Lethal Dose, 50%)	Mouse	Intravenous	18 mg/kg[9]
LDLo (Lowest Published Lethal Dose)	Mouse	Subcutaneous	300 mg/kg[6]

Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize exposure and ensure laboratory safety.

Engineering Controls

- Work should be conducted in a well-ventilated area.[\[2\]](#)[\[3\]](#)[\[13\]](#)
- Use a fume hood or other appropriate exhaust ventilation where dust may be generated.[\[10\]](#)
- Facilities must be equipped with an eyewash station and a safety shower.[\[3\]](#)[\[12\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166, NIOSH (US), or other appropriate government standards.[\[3\]](#)[\[10\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use, and proper removal techniques should be employed to avoid skin contact.[\[10\]](#)
- Skin and Body Protection: Wear impervious clothing and a lab coat to prevent skin exposure.[\[3\]](#)[\[10\]](#)[\[13\]](#)
- Respiratory Protection: For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection, use approved respirator cartridges.[\[10\]](#)

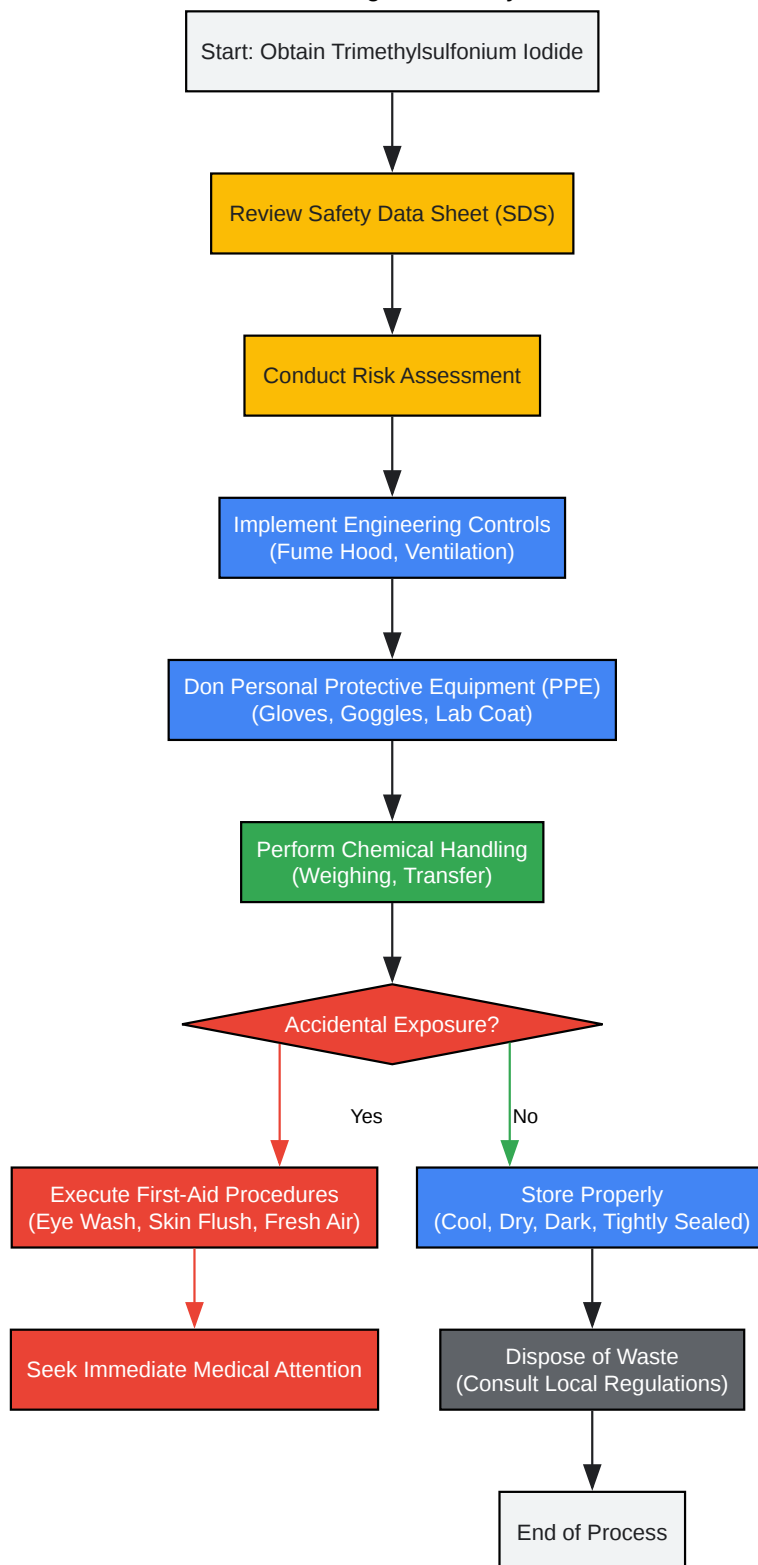
Safe Handling Practices

- Avoid all personal contact, including inhalation of dust.[\[14\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[3\]](#)
- Avoid formation of dust and aerosols.[\[10\]](#)
- Keep away from heat, sparks, and open flames.
- Do not eat, drink, or smoke in the laboratory.[\[3\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[10\]](#)[\[13\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[3\]](#)[\[10\]](#)[\[13\]](#)
- The substance is light-sensitive and should be stored protected from light.[\[10\]](#)[\[12\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.
[\[12\]](#)[\[14\]](#)

Workflow for Safe Handling of Trimethylsulfonium Iodide

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Caption: Logical workflow for the safe handling of **trimethylsulfonium iodide**.

Emergency and First-Aid Procedures

Prompt and correct response to an exposure is critical. The following procedures should be followed.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or they feel unwell, call a poison center or doctor. If not breathing, provide artificial respiration. [2] [3] [4] [10]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation persists, seek medical attention. [2] [3] [10] [13]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [2] [3] [10]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Get medical attention if symptoms occur. [2] [3] [10]

Accidental Release and Fire-Fighting Measures

Accidental Release

- Minor Spills: Wear appropriate PPE. Sweep up the material, avoiding dust formation, and place it in a suitable, closed container for disposal.[\[2\]](#)[\[10\]](#)
- Major Spills: Evacuate the area. Wear a self-contained breathing apparatus and full protective gear. Prevent the substance from entering drains or waterways.[\[10\]](#)

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][10]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon oxides, sulfur oxides, and hydrogen iodide.[3][10]
- Firefighter Protection: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][8][10]

Disposal Considerations

Dispose of **trimethylsulfonium iodide** and its containers in accordance with local, regional, and national regulations. It may be necessary to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[10] Do not release it into the environment.[2]

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